

Personal protective equipment for handling ER degrader 10

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Compound of Interest

Compound Name: ER degrader 10

Cat. No.: B15543448

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Essential Safety and Handling Guide for ER Degradar 10

Disclaimer: No specific Safety Data Sheet (SDS) for **ER Degradar 10** was publicly available at the time of this writing. The following guidance is based on safety protocols for a closely related compound, PROTAC ER Degradar-2, and general laboratory best practices for handling potent research chemicals. Researchers must consult the compound-specific SDS provided by the manufacturer and adhere to their institution's environmental health and safety (EHS) guidelines.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **ER Degradar 10**. The procedural steps outlined below are designed to ensure the safe handling and disposal of this compound.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when working with **ER Degradar 10**. The following table summarizes the recommended PPE.

PPE Category	Specific Recommendations
Eye Protection	Wear chemical safety goggles or a face shield.
Hand Protection	Use chemically resistant gloves (e.g., nitrile).
Body Protection	Wear a laboratory coat.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended for handling the solid compound and preparing stock solutions.

Emergency First Aid Procedures

Immediate and appropriate first aid is crucial in the event of exposure.

Hazard	First Aid Measures
Eye Contact	Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.
Skin Contact	Wash off immediately with soap and plenty of water. Remove contaminated clothing.
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Experimental Protocol: Safe Handling and Disposal

The following step-by-step protocol outlines the safe handling of **ER Degradier 10** from receipt to disposal.

1. Receiving and Storage:

- Solid Compound: Upon receipt, store the compound at -20°C in a dry, dark place.

- Stock Solution: Store stock solutions in aliquots at -80°C for up to 6 months or -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.

2. Preparation of Stock Solutions:

- Equilibrate the vial of solid **ER Degradar 10** to room temperature before opening.
- Conduct all weighing and solution preparation within a certified chemical fume hood.
- Use an appropriate solvent, such as DMSO, to dissolve the compound to the desired concentration.
- Vortex or sonicate until the solid is completely dissolved.
- Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.

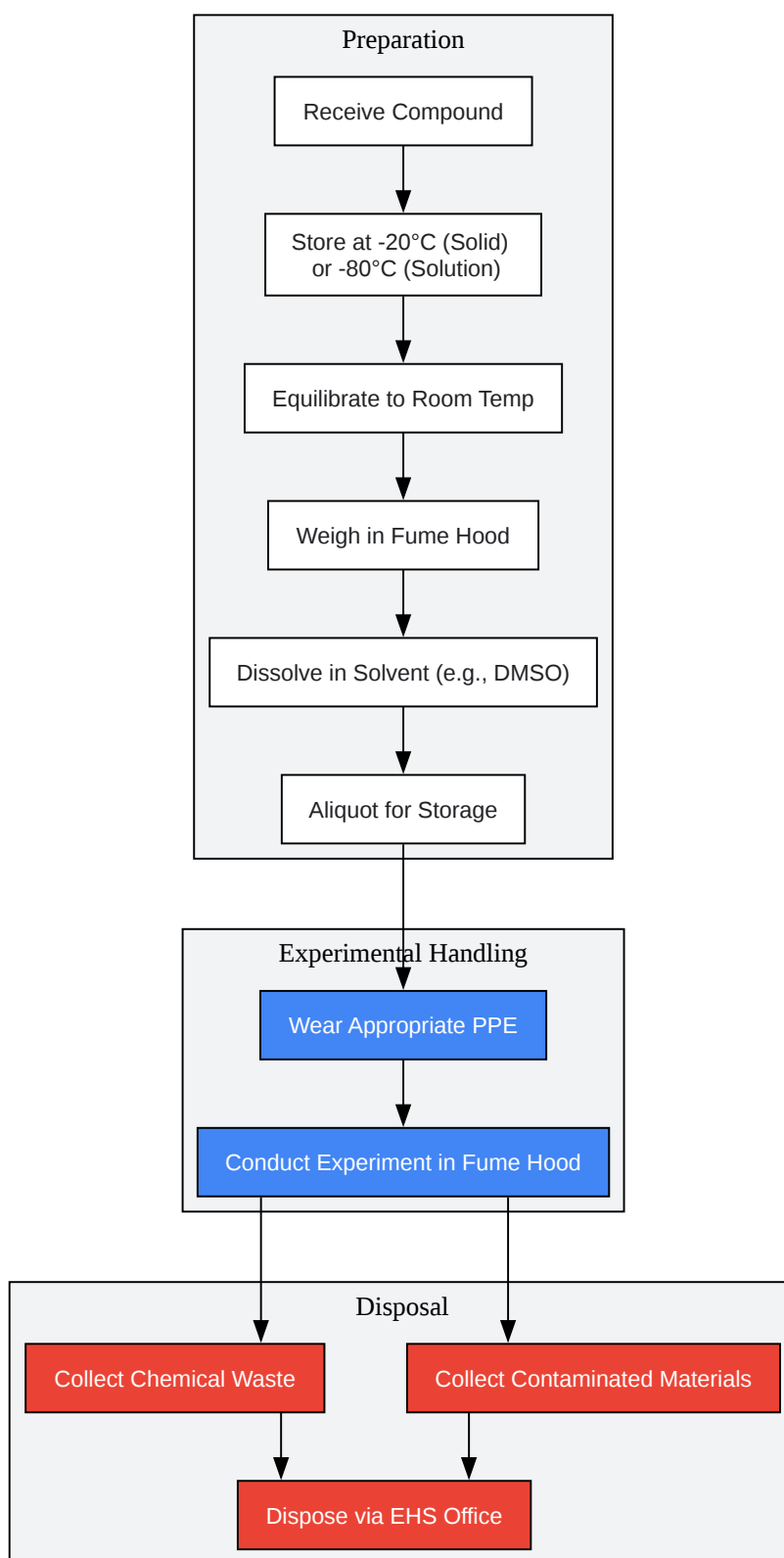
3. Handling During Experiments:

- Always wear the recommended PPE as detailed in the table above.
- Handle all solutions containing **ER Degradar 10** within a fume hood or other appropriate ventilated enclosure.
- Avoid the creation of aerosols.

4. Disposal Plan:

- Chemical Waste: Dispose of all unused solutions and solid forms of **ER Degradar 10** as hazardous chemical waste. Do not pour down the drain.
- Contaminated Materials: Any materials that have come into contact with the compound, such as pipette tips, gloves, and paper towels, should be disposed of as hazardous chemical waste.
- Disposal Route: All waste must be disposed of through your institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations.

Workflow for Safe Handling of ER Degradar 10



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Caption: Workflow for the safe handling of **ER Degradier 10**.

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